

Preparation of Phalloidin-FITC Stock Solutions: A Detailed Guide for Researchers

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Compound of Interest		
Compound Name:	Phalloidin-FITC	
Cat. No.:	B11928578	Get Quote

Application Notes

Phalloidin, a bicyclic peptide isolated from the toxic Amanita phalloides mushroom, is a powerful tool for visualizing F-actin filaments in cells.[1] When conjugated with fluorescein isothiocyanate (FITC), a green fluorescent dye, it allows for the precise and high-contrast labeling of the actin cytoskeleton in fixed and permeabilized cells.[2] This document provides detailed protocols for the preparation of **Phalloidin-FITC** stock solutions using either dimethyl sulfoxide (DMSO) or methanol as a solvent, tailored for researchers, scientists, and professionals in drug development.

The choice of solvent can influence the quality of staining. While both DMSO and methanol are effective solvents for **Phalloidin-FITC**, anhydrous DMSO is often recommended for achieving superior staining intensity and better preservation of F-actin structural integrity.[3] It is crucial to use high-purity, anhydrous solvents to prevent degradation of the **Phalloidin-FITC** conjugate and ensure reproducibility. Stock solutions, when stored correctly, are stable for at least one year at ≤ -20 °C, protected from light and moisture.[1][3][4]

Quantitative Data Summary

The following table summarizes the key quantitative data for **Phalloidin-FITC** and its stock solutions.



Parameter	Value	Reference
Phalloidin-FITC Properties		
Molecular Weight	 1177.26 g/mol	[2][5]
Excitation Maximum (λex)	496 nm	[2]
Emission Maximum (λem)	516 nm	[2]
Stock Solution (DMSO)		
Recommended Solvent	Anhydrous DMSO	[3]
Example Concentration	~66 μM (dissolving vial contents in 150 μL)	[3]
Storage Temperature	≤–20°C	[1][3][4]
Stability	At least one year	[1][3][4]
Stock Solution (Methanol)		
Recommended Solvent	 Methanol	[1][4][5]
Example Concentration	~6.7 μM (dissolving vial contents in 1.5 mL)	[1][4]
Solubility	Tested at 2 mg/mL	[5]
Storage Temperature	≤–20°C	[1][4][5]
Stability	At least one year	[6]
Working Solution		
Recommended Dilution	1:40 to 1:200 from stock solution	[7]
Typical Diluent	Phosphate-Buffered Saline (PBS) with 1% BSA	[3][4]
Incubation Time	20 - 90 minutes at room temperature	[8]



Experimental Protocols Materials

- Lyophilized Phalloidin-FITC
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Methanol (Anhydrous)
- Microcentrifuge tubes
- Pipettes and pipette tips
- Vortex mixer
- -20°C freezer (non-frost-free)
- Phosphate-Buffered Saline (PBS), pH 7.4
- Bovine Serum Albumin (BSA)

Protocol 1: Preparation of Phalloidin-FITC Stock Solution in DMSO

This protocol is recommended for achieving optimal staining results.[3]

- Equilibration: Allow the vial of lyophilized Phalloidin-FITC to warm to room temperature before opening to prevent condensation.
- Reconstitution: Briefly centrifuge the vial to collect all the lyophilized powder at the bottom.
 Add the appropriate volume of anhydrous DMSO to achieve the desired concentration. For example, adding 150 μL of anhydrous DMSO will yield an approximately 66 μM stock solution.[3]
- Dissolution: Vortex the vial for 1-2 minutes until the **Phalloidin-FITC** is completely dissolved.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes.[9] Store the aliquots at ≤-20°C,



protected from light.

Protocol 2: Preparation of Phalloidin-FITC Stock Solution in Methanol

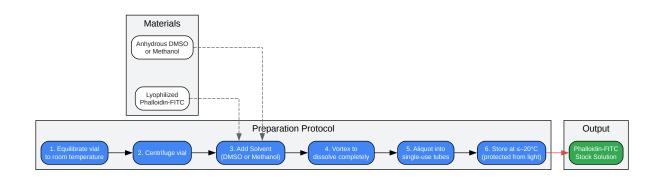
- Equilibration: Bring the vial of lyophilized **Phalloidin-FITC** to room temperature.
- Reconstitution: Briefly centrifuge the vial. Add the desired volume of methanol. For instance, dissolving the contents of a vial in 1.5 mL of methanol will result in an approximate concentration of 6.7 μΜ.[1][4]
- Dissolution: Vortex thoroughly until the powder is fully dissolved.
- Aliquoting and Storage: Aliquot the methanolic stock solution into light-protected microcentrifuge tubes. Store at ≤-20°C.

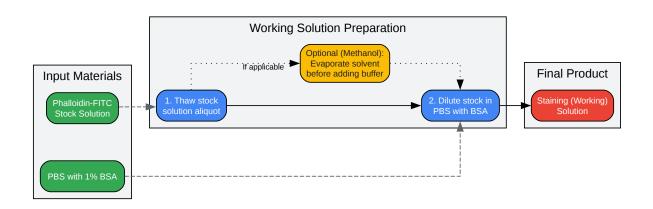
Preparation of Staining (Working) Solution

- Dilution: On the day of the experiment, thaw an aliquot of the Phalloidin-FITC stock solution.
 Dilute the stock solution to the desired working concentration in a suitable buffer, such as PBS. A common dilution is 1:40 to 1:200.[7] For example, dilute 5 μL of a methanolic stock solution into 200 μL of PBS.[4]
- Blocking Agent: To minimize non-specific background staining, it is recommended to add 1% BSA to the working solution.[3][4]
- Solvent Evaporation (for Methanol Stocks): For certain applications, it is critical to completely
 evaporate the methanol from the stock solution aliquot before adding the aqueous buffer.[10]
 This can be achieved by leaving the tube open in the dark or by using a vacuum
 concentrator.[10] The presence of methanol can impair the interaction between phalloidin
 and actin filaments.[10]

Diagrams







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